

In-Depth Technical Guide: Binding Affinity of HPH-15 to hnRNP U

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Compound of Interest

Compound Name: HPH-15

Cat. No.: B15543561

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Introduction

HPH-15 is a small molecule compound that has been identified as an inhibitor of lung cancer cell migration.^[1] Recent studies have pinpointed heterogeneous nuclear ribonucleoprotein U (hnRNP U) as a direct binding target of **HPH-15**. This interaction is crucial for the compound's mechanism of action, which involves the suppression of nuclear deformation and subsequent inhibition of cell motility.^[1] This technical guide provides a comprehensive overview of the binding of **HPH-15** to hnRNP U, detailing the available data, experimental protocols, and the associated signaling pathway.

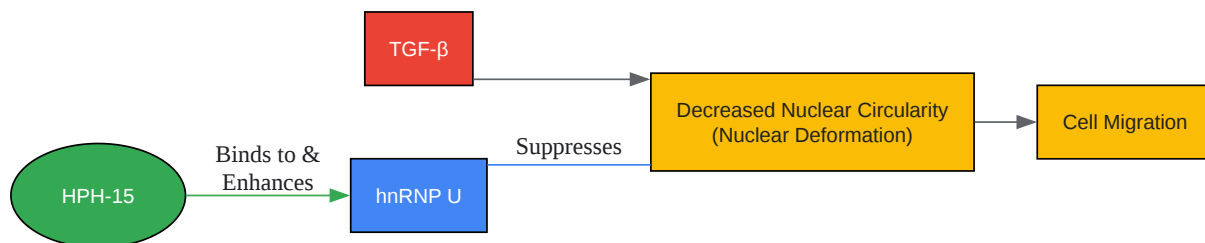
Quantitative Binding Data

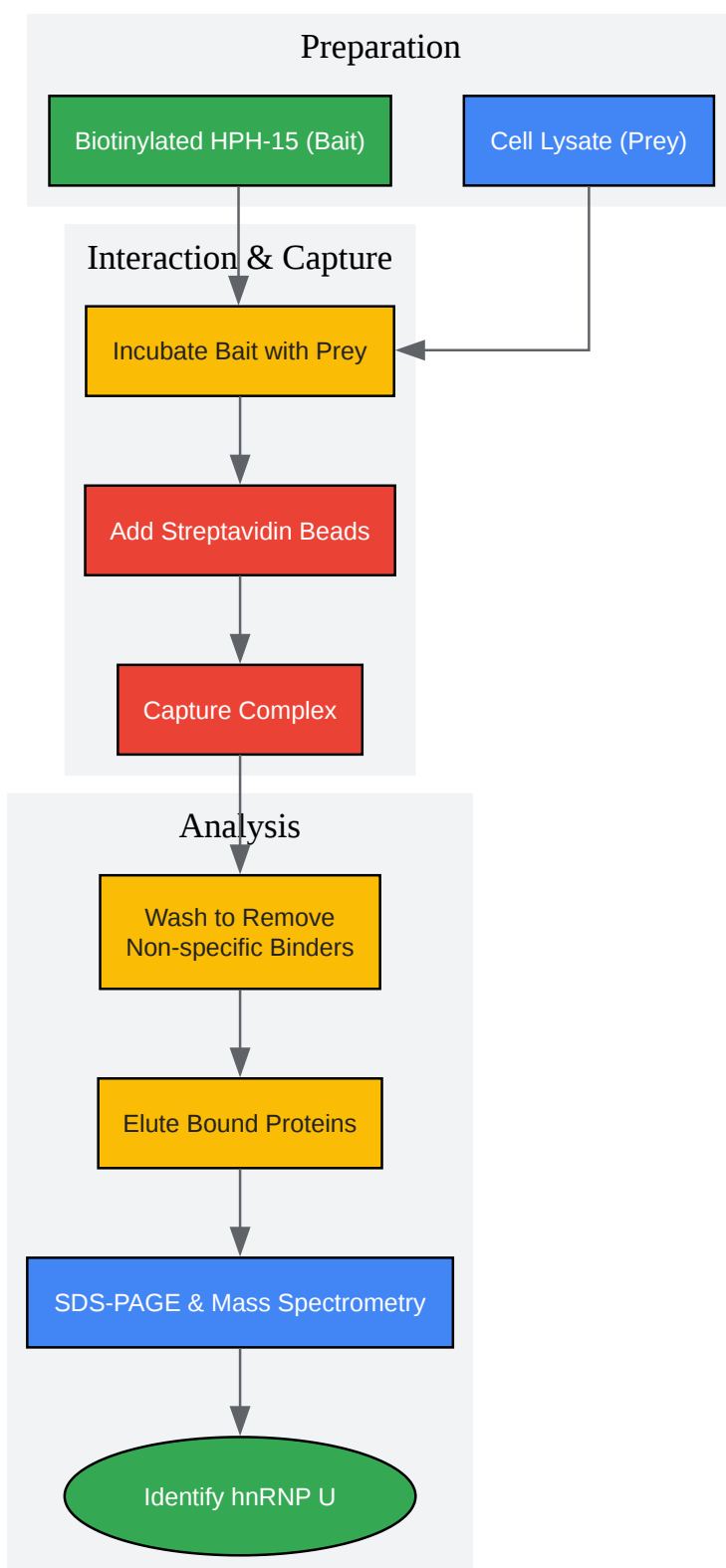
To date, specific quantitative binding affinity data for the interaction between **HPH-15** and hnRNP U, such as dissociation constant (Kd), IC50, or Ki values, have not been published in the peer-reviewed literature. The primary identification of this interaction was achieved through a qualitative pull-down assay.

Compound	Target Protein	Method of Identification	Quantitative Data	Reference
HPH-15	hnRNP U	Avidin-Biotin Pull-Down Assay	Not Available	[1]

Signaling Pathway

The binding of **HPH-15** to hnRNP U has been shown to enhance hnRNP U's function in maintaining nuclear circularity, thereby counteracting the pro-migratory effects induced by transforming growth factor- β (TGF- β).^[1] TGF- β is a known inducer of epithelial-to-mesenchymal transition (EMT) and cell migration.^{[2][3]} The pathway illustrates that **HPH-15**'s interaction with hnRNP U is a key downstream event that mitigates TGF- β -induced changes in nuclear shape, which are permissive for cell migration.^[1]





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References

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- [2. An anti-cell migration compound that binds to hnRNP U and suppresses nuclear deformation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Novel Inhibitor for Downstream Targeting of Transforming Growth Factor- \$\beta\$ Signaling to Suppress Epithelial to Mesenchymal Transition and Cell Migration \[mdpi.com\]](#)
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